

Application Notes and Protocols: Desvenlafaxine-d6 for Mass Spectrometry Applications

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Compound of Interest

Compound Name: Desvenlafaxine-d6

Cat. No.: B602748

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Desvenlafaxine, the major active metabolite of venlafaxine, is a serotonin-norepinephrine reuptake inhibitor (SNRI) used for the treatment of major depressive disorder (MDD). Accurate and reliable quantification of Desvenlafaxine in biological matrices is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. Stable isotope-labeled internal standards are essential for minimizing analytical variability and ensuring the accuracy of mass spectrometry-based quantification. **Desvenlafaxine-d6**, a deuterated analog of Desvenlafaxine, serves as an ideal internal standard for these applications due to its similar physicochemical properties and distinct mass-to-charge ratio (m/z).^{[1][2][3]} This document provides detailed application notes and protocols for the use of **Desvenlafaxine-d6** in mass spectrometry.

Quantitative Data Summary

The following tables summarize the performance characteristics of a validated LC-MS/MS method for the quantification of Desvenlafaxine in human plasma using **Desvenlafaxine-d6** as an internal standard.^[1]

Table 1: Linearity and Range

Analyte	Calibration Curve Range (ng/mL)	Correlation Coefficient (r^2)
Desvenlafaxine	1.001 - 400.352	≥ 0.9994

Table 2: Precision and Accuracy[1]

Intra-day (n=6)	Inter-day (n=6)	
Concentration (ng/mL)	Precision (%CV)	Accuracy (%)
LLOQ (1.001)	5.5	107.4
LQC (3.00)	2.1	95.3
MQC (200.00)	0.7	96.8
HQC (320.00)	1.8	97.5

LLOQ: Lower Limit of Quantification; LQC: Low-Quality Control; MQC: Medium Quality Control; HQC: High-Quality Control

Experimental Protocols

Bioanalytical Method for Desvenlafaxine in Human Plasma using LC-MS/MS

This protocol describes a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of Desvenlafaxine in human plasma, utilizing **Desvenlafaxine-d6** as an internal standard.[1]

1.1. Materials and Reagents

- Desvenlafaxine reference standard
- Desvenlafaxine-d6** (Internal Standard)[1][2]
- Methanol (LC-MS grade)

- Ammonium acetate
- Human plasma (drug-free)
- Deionized water

1.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem mass spectrometer with an electrospray ionization (ESI) source[1]

1.3. Sample Preparation: Liquid-Liquid Extraction[1]

- Pipette 200 μ L of human plasma into a clean microcentrifuge tube.
- Add 25 μ L of **Desvenlafaxine-d6** internal standard working solution (concentration to be optimized).
- Vortex for 30 seconds.
- Add 2 mL of extraction solvent (e.g., ethyl acetate).
- Vortex for 10 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 200 μ L of mobile phase.
- Vortex and transfer to an autosampler vial for analysis.

1.4. Liquid Chromatography Conditions[1]

- Column: Thermo-BDS Hypersil C8 (50 x 4.6 mm, 3 μ m)
- Mobile Phase: 5 mM Ammonium acetate buffer: Methanol (20:80, v/v)

- Flow Rate: 0.80 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 40°C

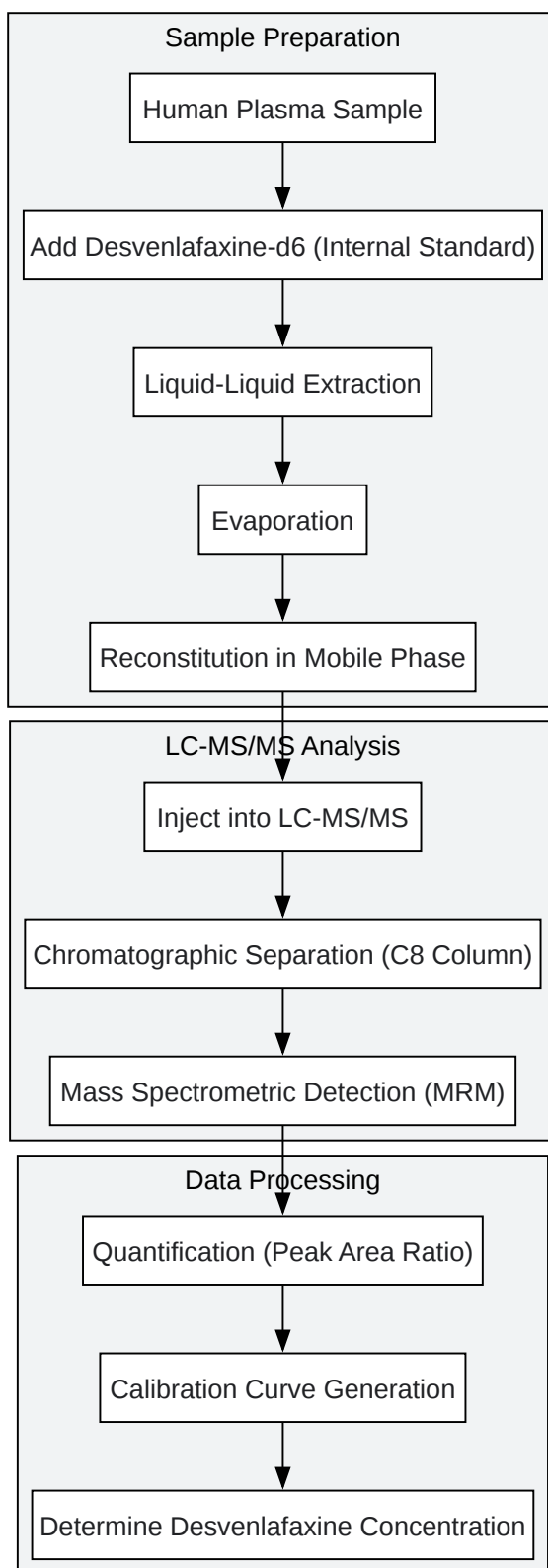
1.5. Mass Spectrometry Conditions^[1]

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Desvenlafaxine: m/z 264.2 \rightarrow 58.1
 - **Desvenlafaxine-d6**: m/z 270.2 \rightarrow 64.1

1.6. Data Analysis

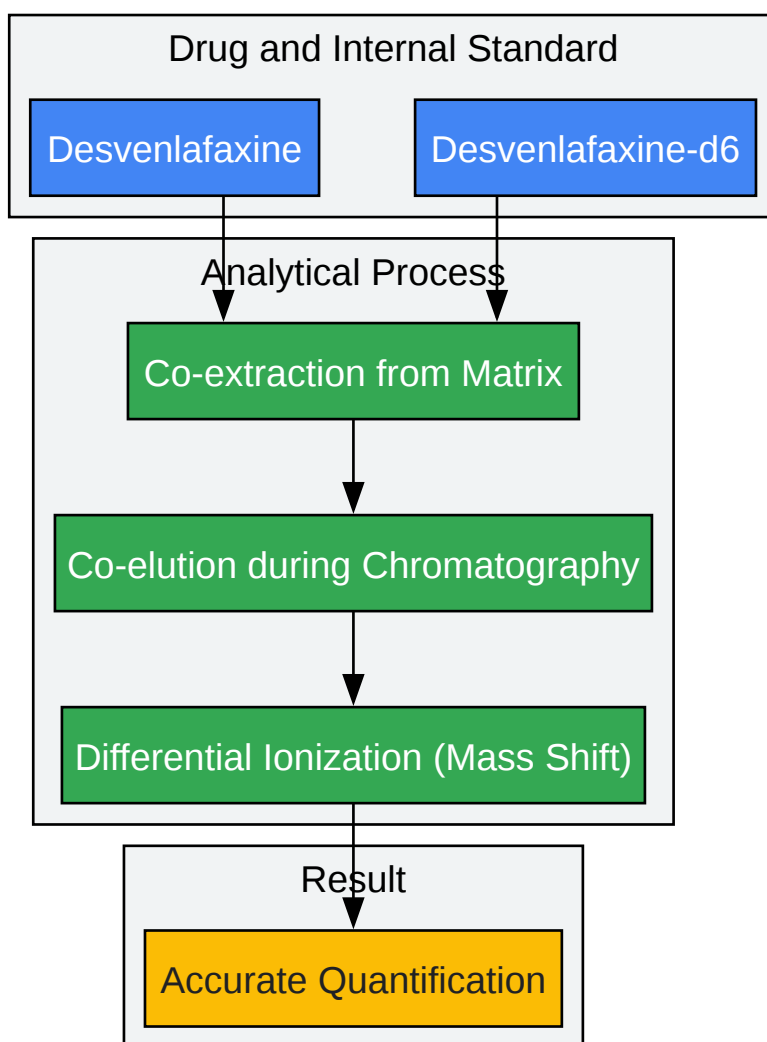
Quantification is performed by calculating the peak area ratio of Desvenlafaxine to **Desvenlafaxine-d6**. A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibration standards. The concentration of Desvenlafaxine in the unknown samples is then determined from the calibration curve.

Visualizations



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Caption: Bioanalytical workflow for Desvenlafaxine quantification.



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Caption: Role of **Desvenlafaxine-d6** as an internal standard.

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